

Topogard Application: A Technical Support Center for Researchers

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Compound of Interest

Compound Name: *Topogard*

Cat. No.: *B1222600*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected crop responses during experiments with **Topogard**.

Frequently Asked Questions (FAQs)

Q1: What is **Topogard** and what are its active ingredients?

Topogard is a selective, post-emergent herbicide used to control annual broadleaf weeds in pea and potato crops.^[1] Its active ingredients are terbutryn (350 g/L) and terbuthylazine (150 g/L), both of which belong to the triazine chemical family and are classified as Group C1 herbicides.^[1]

Q2: What is the mechanism of action of **Topogard**?

The active ingredients in **Topogard**, terbutryn and terbuthylazine, act by inhibiting photosynthesis at photosystem II (PSII). They are absorbed by the plant's roots and leaves, leading to a rapid knockdown of existing weeds and providing residual weed control.^[1]

Q3: What are the typical symptoms of **Topogard** phytotoxicity in sensitive plants?

As a photosystem II inhibitor, **Topogard** injury typically manifests as chlorosis (yellowing) of the leaves, followed by necrosis (tissue death). These symptoms usually appear on the older, lower

leaves first and progress upwards. Affected leaf margins may turn yellow, and in broadleaf plants, yellowing between the veins (interveinal chlorosis) can occur.

Q4: What are the recommended application rates and timings for **Topogard** in peas and potatoes?

- Peas (Process, Garden, and Field): Apply 0.75 - 1 liter of **Topogard** in at least 250 liters of water per hectare. The lower rate is recommended for small weeds or tender crops. Application should occur when pea crops are actively growing, have 3-5 nodes, are less than 15cm high, and are not under stress. Do not add a wetting agent.[\[1\]](#)
- Potatoes: Apply 1 - 2 liters of **Topogard** in at least 350 liters of water per hectare. The lower rate can be used if scarifying for weeds is done before crop canopy closure. Apply after rows are molded and when weeds are small. Crucially, do not apply if more than 5% of the crop has emerged, as this will result in damage.[\[1\]](#)

Q5: Can **Topogard** be mixed with other chemicals?

Topogard contains surface-active agents. For pea crops, avoid adding other surfactants, emulsifiable or soluble concentrate pesticides, foliar fertilizers, or nutrient sprays, as this increases the risk of crop damage.[\[1\]](#)

Troubleshooting Guides

Issue 1: Unexpected Crop Injury Symptoms Observed

Symptoms: Stunting, chlorosis, necrosis, or other unusual growth patterns in pea or potato crops following **Topogard** application.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Incorrect Application Rate (Overdose)	<p>1. Verify Application Records: Review spray logs to confirm the exact rate of Topogard applied. Note that overlapping spray paths can lead to double-dosing in certain areas.[2]</p> <p>2. Soil and Plant Tissue Analysis: Collect soil and plant tissue samples from affected and unaffected areas for residue analysis to determine the concentration of terbutryn and terbuthylazine.[3]</p> <p>3. Visual Assessment: Use a phytotoxicity rating scale (see Experimental Protocols) to quantify the level of injury.</p>
Application at Incorrect Crop Stage	<p>1. Review Application Timing: Confirm the crop growth stage at the time of application. For potatoes, application after more than 5% emergence can cause significant damage.[1]</p> <p>For peas, application outside the 3-5 node stage can increase susceptibility.[1]</p>
Crop Stress	<p>1. Assess Environmental Conditions: Evaluate if the crop was under stress from drought, unseasonal cold or wet conditions, wind, or disease at the time of application, as this can increase sensitivity to the herbicide.[1]</p> <p>2. Check for Sufficient Leaf Wax (Peas): For pea crops, insufficient leaf wax can reduce selectivity and lead to injury. A crystal violet dye retention test can be used to assess leaf wax presence.[1]</p>
Spray Tank Contamination	<p>1. Review Sprayer Cleanout Procedures: Ensure that the sprayer was thoroughly cleaned of any previous chemicals, especially oils, surfactants, or emulsifiable concentrates, before using Topogard.[1]</p> <p>Injury patterns that follow the initial spray path and diminish as spraying continues can indicate contamination.[4]</p>

Addition of Incompatible Tank Mix Partners

1. Check Tank Mix Records: Verify that no additional surfactants or other prohibited products were added to the spray tank, particularly for pea applications.[\[1\]](#)

Herbicide Drift

1. Observe Injury Patterns: Look for injury patterns that are more severe at the edge of the field and decrease with distance from the field border, which can indicate drift from an adjacent application.[\[4\]](#)[\[5\]](#)

Issue 2: Reduced Efficacy of Topogard

Symptom: Poor weed control after **Topogard** application.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Weed Growth Stage	1. Assess Weed Size: Topogard is most effective on small, actively growing weeds. Larger, more established weeds may be less susceptible.
Environmental Conditions	1. Evaluate Weather at Application: Weed control may be less effective if weeds are in a dry, hardened growth condition. [1]
Herbicide Resistance	1. Investigate Weed History: Continuous use of the same herbicide group can lead to the development of resistant weed populations. [1] Consider rotating with herbicides that have a different mode of action.

Quantitative Data on Phytotoxicity

While specific yield loss data for **Topogard** overdose is limited in publicly available literature, research on its active ingredients provides some insights into potential impacts.

Crop	Herbicide/Active Ingredients	Application Rate	Observed Effect	Source
Peas (<i>Pisum sativum</i>)	Terbutryn/Terbutylazine	Recommended Dose	35% reduction in root dry weight	[6]
Peas (<i>Pisum sativum</i>)	Terbutryn/Terbutylazine	Double Recommended Dose	43% reduction in root dry weight	[6]
Peas (<i>Pisum sativum</i>)	Bentazone	Recommended Dose	25% reduction in root dry weight	[6]
Peas (<i>Pisum sativum</i>)	Bentazone	Double Recommended Dose	44% reduction in root dry weight	[6]

Experimental Protocols

Protocol 1: Visual Assessment of Phytotoxicity

Objective: To quantitatively assess the level of crop injury using a standardized visual rating scale.

Methodology:

- **Establish Assessment Plots:** Designate specific areas within the experimental field for assessment, including treated and untreated control plots.
- **Timing of Assessment:** Conduct visual assessments at regular intervals after **Topogard** application (e.g., 7, 14, and 21 days after treatment) to observe the progression of any symptoms.
- **Rating Scale:** Use a 0-100% scale, where 0% represents no visible injury and 100% represents complete crop death. Alternatively, a 1-9 scale like the EWRC (European Weed Research Council) scale can be used.
- **Data Collection:** For each plot, assign a phytotoxicity rating based on the average injury observed across multiple plants. Record symptoms such as chlorosis, necrosis, stunting,

and malformation.

- **Data Analysis:** Compare the phytotoxicity ratings of treated plots to the untreated control to determine the level of injury caused by the herbicide application.

Protocol 2: Soil and Plant Tissue Analysis for Herbicide Residue

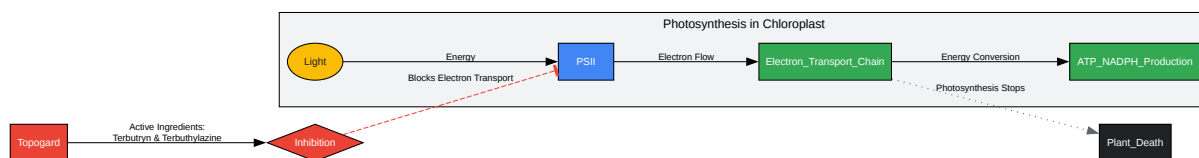
Objective: To determine the concentration of terbutryn and terbutylazine in soil and plant tissue to diagnose potential overdose or carryover.

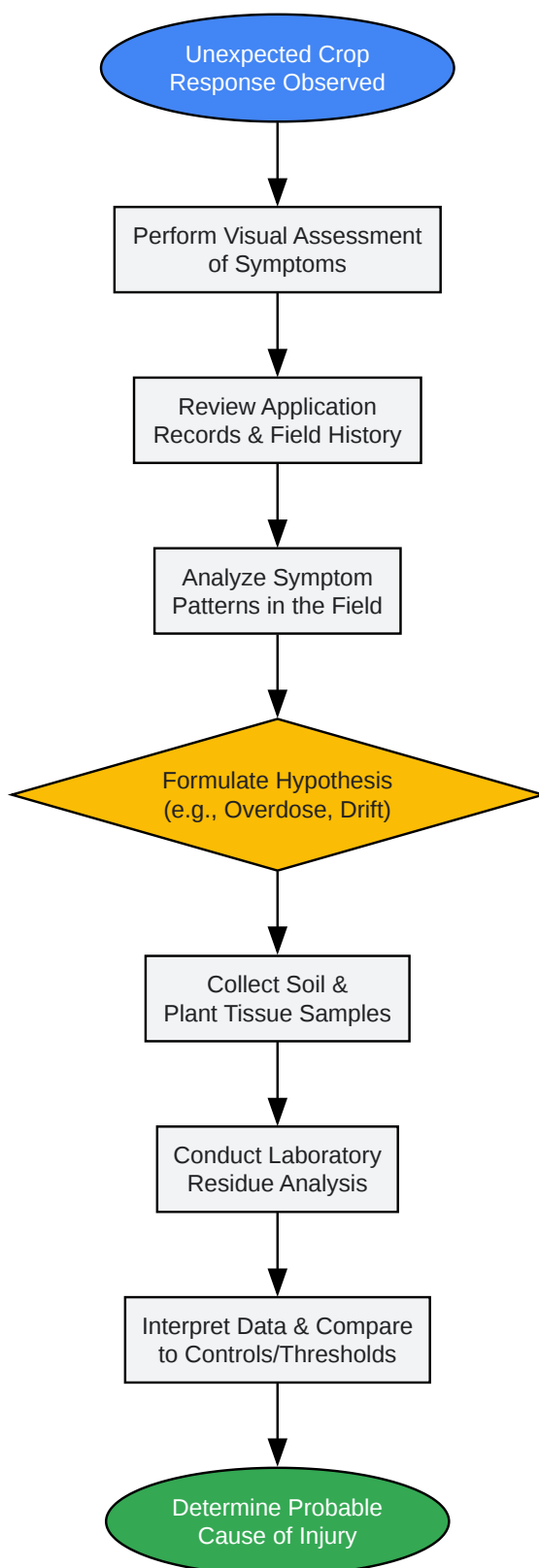
Methodology:

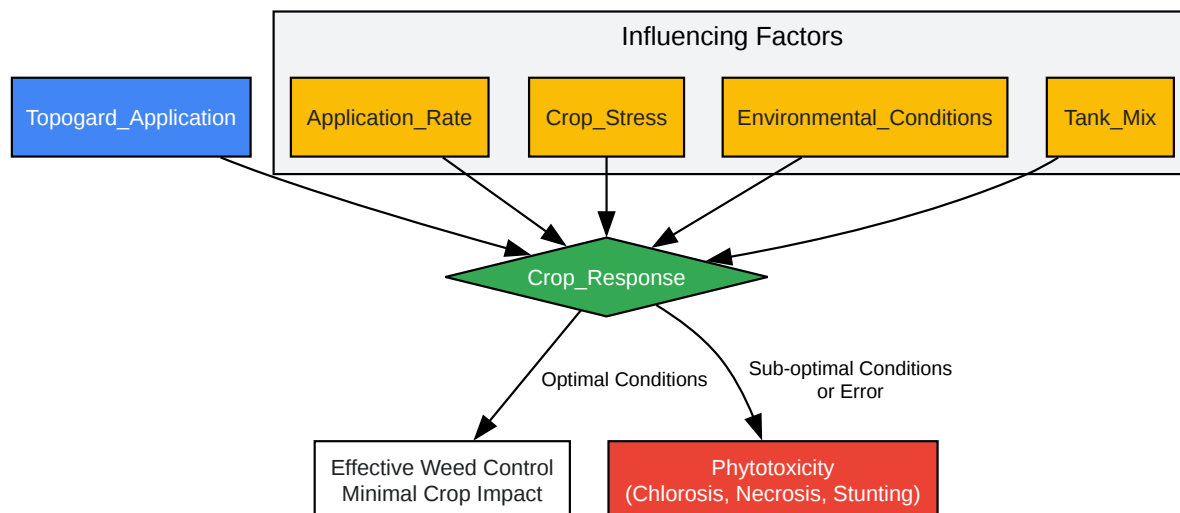
- **Sample Collection:**
 - **Soil:** Collect composite soil samples from the top 10-15 cm of soil from both affected and unaffected areas of the field.
 - **Plant Tissue:** Collect whole plant samples (shoots and roots) from both symptomatic and asymptomatic plants.
- **Sample Preparation:**
 - **Soil:** Air-dry the soil samples, sieve to remove large debris, and store in a cool, dark place.
 - **Plant Tissue:** Gently wash the plant tissue to remove soil particles, blot dry, and freeze immediately. The tissue can then be lyophilized (freeze-dried) and ground into a fine powder.
- **Extraction:**
 - Use an appropriate solvent extraction method, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) or sonication with a suitable solvent like acetonitrile or methanol, to extract the herbicide residues from the soil or plant matrix.
- **Analysis:**

- Analyze the extracts using High-Performance Liquid Chromatography (HPLC) coupled with a UV or mass spectrometry (MS) detector. Gas chromatography (GC) can also be used.^{[4][7]}
- Data Interpretation: Compare the detected herbicide concentrations in samples from the affected area to those from the unaffected area and to established toxicological thresholds, if available.

Visualizations







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